Development of 7-Methylquinoline-8-sulfonamide Based Therapeutics: Application Notes and Protocols

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Compound of Interest

Compound Name:	*7-Methylquinoline-8-sulfonamide*
CAS No.:	*1461714-87-3*
Cat. No.:	*B1430443*

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This guide provides a comprehensive overview and detailed protocols for researchers, scientists, and drug development professionals engaged in the exploration of **7-methylquinoline-8-sulfonamide** and its derivatives as potential therapeutic agents. Leveraging the privileged structures of both quinoline and sulfonamide moieties, this class of compounds presents a promising frontier in the discovery of novel drugs for a range of diseases, including bacterial infections, cancer, and neurological disorders.

Introduction: The Scientific Rationale

The strategic hybridization of a quinoline core with a sulfonamide group creates a pharmacophore with multifaceted potential. Quinolines, bicyclic aromatic heterocycles, are found in numerous natural and synthetic compounds with a broad spectrum of biological activities, including antimalarial, antibacterial, and anticancer effects.[1][2] Their mechanism often involves targeting fundamental cellular processes like DNA synthesis through the inhibition of enzymes such as DNA gyrase and topoisomerase IV.[3]

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Sulfonamides, the first class of synthetic antimicrobial agents, are well-established inhibitors of dihydropteroate synthase (DHPS), a key enzyme in the bacterial folic acid synthesis pathway.[4] This pathway is absent in humans, making it a selective target.[4] Beyond their antibacterial properties, sulfonamides are known to target other enzymes crucial in pathological conditions, such as carbonic anhydrases (CAs) in cancer and glaucoma, and pyruvate kinase M2 (PKM2) in tumor metabolism.[5][6]

The **7-methylquinoline-8-sulfonamide** scaffold combines these two powerful pharmacophores, offering the potential for synergistic or novel mechanisms of action. The methyl group at the 7-position can influence the compound's steric and electronic properties, potentially enhancing target binding, improving pharmacokinetic properties, or reducing off-target effects. This guide will provide the foundational knowledge and practical protocols to synthesize, screen, and characterize novel therapeutic candidates based on this promising chemical scaffold.

Synthesis of 7-Methylquinoline-8-sulfonamide Derivatives

The synthesis of **7-methylquinoline-8-sulfonamide** derivatives is a critical first step in the drug discovery cascade. The following protocol outlines a general and adaptable two-step synthetic route starting from the commercially available 7-methyl-8-aminoquinoline.

Diagram: Synthetic Workflow



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Caption: General synthetic workflow for **7-methylquinoline-8-sulfonamide** derivatives.

Protocol 1: Synthesis of 7-Methylquinoline-8-sulfonyl chloride

This protocol describes the conversion of 7-methyl-8-aminoquinoline to the key intermediate, 7-methylquinoline-8-sulfonyl chloride.

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Materials:

- 7-Methyl-8-aminoquinoline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite ($NaNO_2$)
- Sulfur Dioxide (SO_2) gas
- Copper(II) Chloride ($CuCl_2$)
- Glacial Acetic Acid
- Ice
- Distilled Water
- Dichloromethane (DCM)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flasks, magnetic stirrer, ice bath, gas dispersion tube, separatory funnel, rotary evaporator.

Procedure:

- Diazotization:
  - In a round-bottom flask, dissolve 7-methyl-8-aminoquinoline in a mixture of concentrated HCl and water, cooled in an ice bath to 0-5 °C.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite ($NaNO_2$) dropwise while maintaining the temperature below 5 °C with vigorous stirring.
  - Continue stirring for 30 minutes at 0-5 °C to ensure complete formation of the diazonium salt.
- Sulfonylation:

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- In a separate flask, prepare a solution of copper(II) chloride in glacial acetic acid.
- Bubble sulfur dioxide (SO_2) gas through the acetic acid solution until saturation.
- Slowly add the cold diazonium salt solution from Step 1 to the SO_2-saturated acetic acid solution.
- Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Work-up and Isolation:
  - Pour the reaction mixture into ice-water to precipitate the product.
  - Filter the solid precipitate and wash thoroughly with cold water.
  - Dissolve the crude product in dichloromethane (DCM) and wash with water in a separatory funnel.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield 7-methylquinoline-8-sulfonyl chloride.

Protocol 2: Synthesis of 7-Methylquinoline-8-sulfonamide Derivatives

This protocol describes the amidation of the sulfonyl chloride intermediate with a diverse range of primary or secondary amines to generate a library of sulfonamide derivatives.

Materials:

- 7-Methylquinoline-8-sulfonyl chloride
- Appropriate primary or secondary amine
- Pyridine or Triethylamine (as a base)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) as a solvent

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- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- Reaction Setup:
  - Dissolve 7-methylquinoline-8-sulfonyl chloride in DCM or THF in a round-bottom flask.
  - Add the desired primary or secondary amine (1.1 equivalents) to the solution.
  - Add pyridine or triethylamine (1.2 equivalents) as a base to scavenge the HCl byproduct.
- Reaction Progression:
  - Stir the reaction mixture at room temperature for 4-12 hours. Monitor the reaction by TLC until the starting material is consumed.
- Work-up and Purification:
  - Dilute the reaction mixture with DCM and wash sequentially with water, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
  - Purify the crude product by silica gel column chromatography using an appropriate eluent system (e.g., hexane/ethyl acetate) to obtain the pure **7-methylquinoline-8-sulfonamide** derivative.

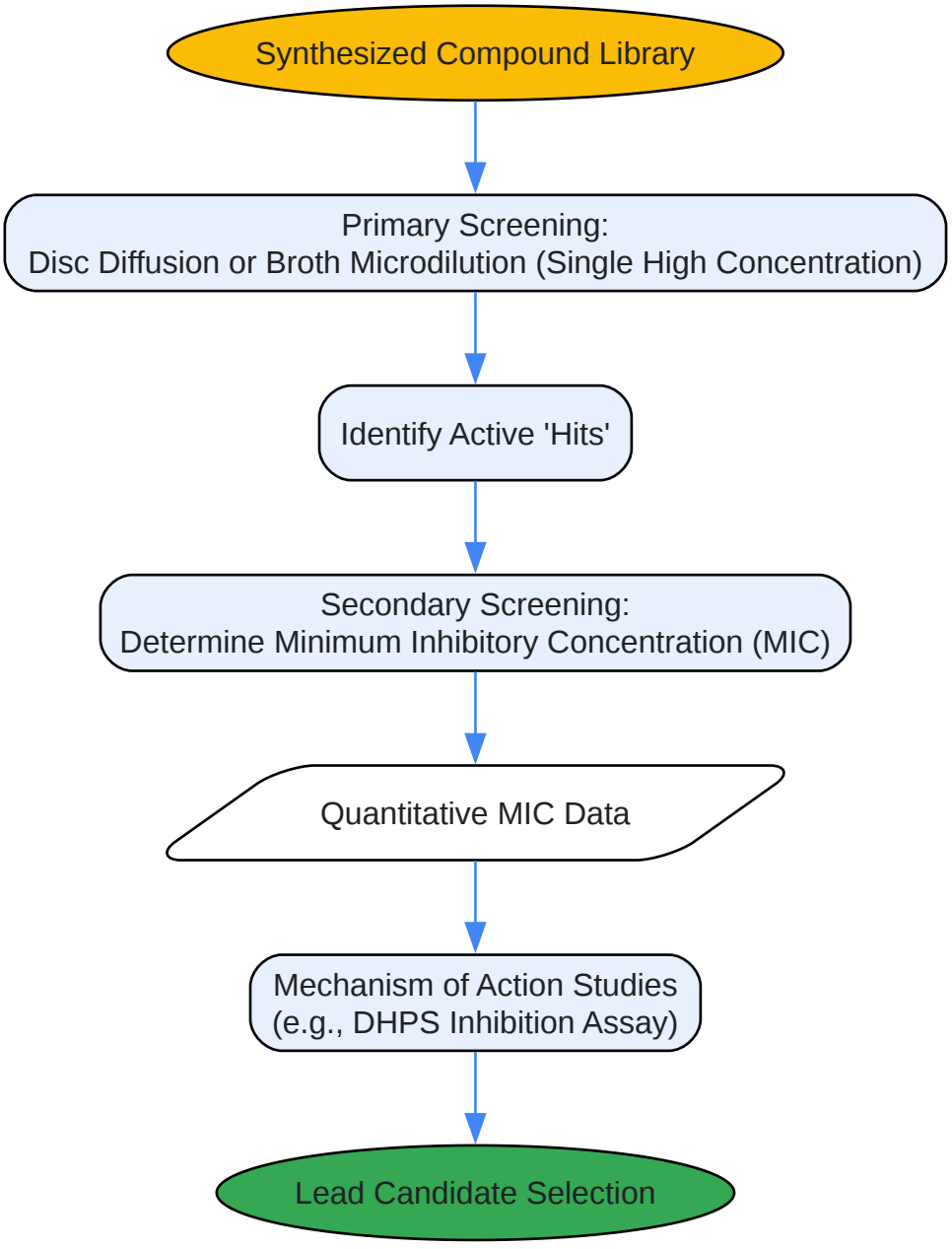
Biological Evaluation: A Multi-pronged Approach

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The therapeutic potential of the synthesized **7-methylquinoline-8-sulfonamide** derivatives can be assessed through a series of in vitro assays targeting different disease areas.

Antibacterial Activity Screening

The historical success of both quinolones and sulfonamides as antibacterial agents makes this a primary area of investigation.



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Caption: Workflow for antibacterial activity screening and lead identification.

This protocol uses the broth microdilution method to quantify the antibacterial potency of the synthesized compounds.

Materials:

- Bacterial strains (e.g., Staphylococcus aureus, Escherichia coli)
- Mueller-Hinton Broth (MHB)
- Synthesized compounds dissolved in Dimethyl Sulfoxide (DMSO)
- 96-well microtiter plates
- Spectrophotometer or microplate reader

Procedure:

- Preparation of Bacterial Inoculum:
  - Culture the bacterial strain overnight in MHB.
  - Dilute the overnight culture to achieve a final concentration of approximately 5 x 10^5 colony-forming units (CFU)/mL in the test wells.
- Compound Dilution:
  - Prepare a stock solution of each test compound in DMSO.
  - Perform a two-fold serial dilution of each compound in MHB in the 96-well plates to achieve a range of concentrations.
- Inoculation and Incubation:
  - Add the bacterial inoculum to each well containing the diluted compounds.
  - Include a positive control (bacteria with no compound) and a negative control (broth only).

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- Incubate the plates at 37 °C for 18-24 hours.

- MIC Determination:

  - The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth. This can be determined by visual inspection or by measuring the optical density at 600 nm (OD_{600}).

Anticancer Activity Screening

The known anticancer properties of quinoline derivatives provide a strong rationale for evaluating these compounds in cancer cell lines.[2]

This colorimetric assay measures the metabolic activity of cells and is a common method for assessing the cytotoxic effects of compounds.[7]

Materials:

- Human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Synthesized compounds dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- 96-well cell culture plates
- Microplate reader

Procedure:

- Cell Seeding:

  - Seed the cancer cells in 96-well plates at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.

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- Compound Treatment:
  - Prepare serial dilutions of the test compounds in the complete cell culture medium. The final concentration of DMSO should be less than 0.5%.
  - Remove the old medium from the wells and add the medium containing the test compounds at various concentrations.
  - Include a vehicle control (medium with DMSO) and a positive control (a known anticancer drug).
  - Incubate the plates for 48-72 hours at 37 °C in a humidified atmosphere with 5% CO_2.
- MTT Addition and Formazan Solubilization:
  - After the incubation period, add MTT solution to each well and incubate for another 4 hours.
  - Remove the medium containing MTT and add the solubilization buffer to dissolve the formazan crystals.
- Data Analysis:
  - Measure the absorbance at 570 nm using a microplate reader.
  - Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration of the compound that inhibits cell growth by 50%).

Enzyme Inhibition Assays

Based on the known mechanisms of quinolines and sulfonamides, specific enzyme inhibition assays can provide valuable mechanistic insights.

This protocol describes a common method to assess the inhibition of carbonic anhydrase, a target for some anticancer and antiglaucoma drugs.[8]

Materials:

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- Purified human carbonic anhydrase isozymes (e.g., hCA I, II, IX, XII)
- Synthesized compounds dissolved in DMSO
- p-Nitrophenyl acetate (p-NPA) as a substrate
- Tris-HCl buffer (pH 7.4)
- 96-well plates
- Spectrophotometer

Procedure:

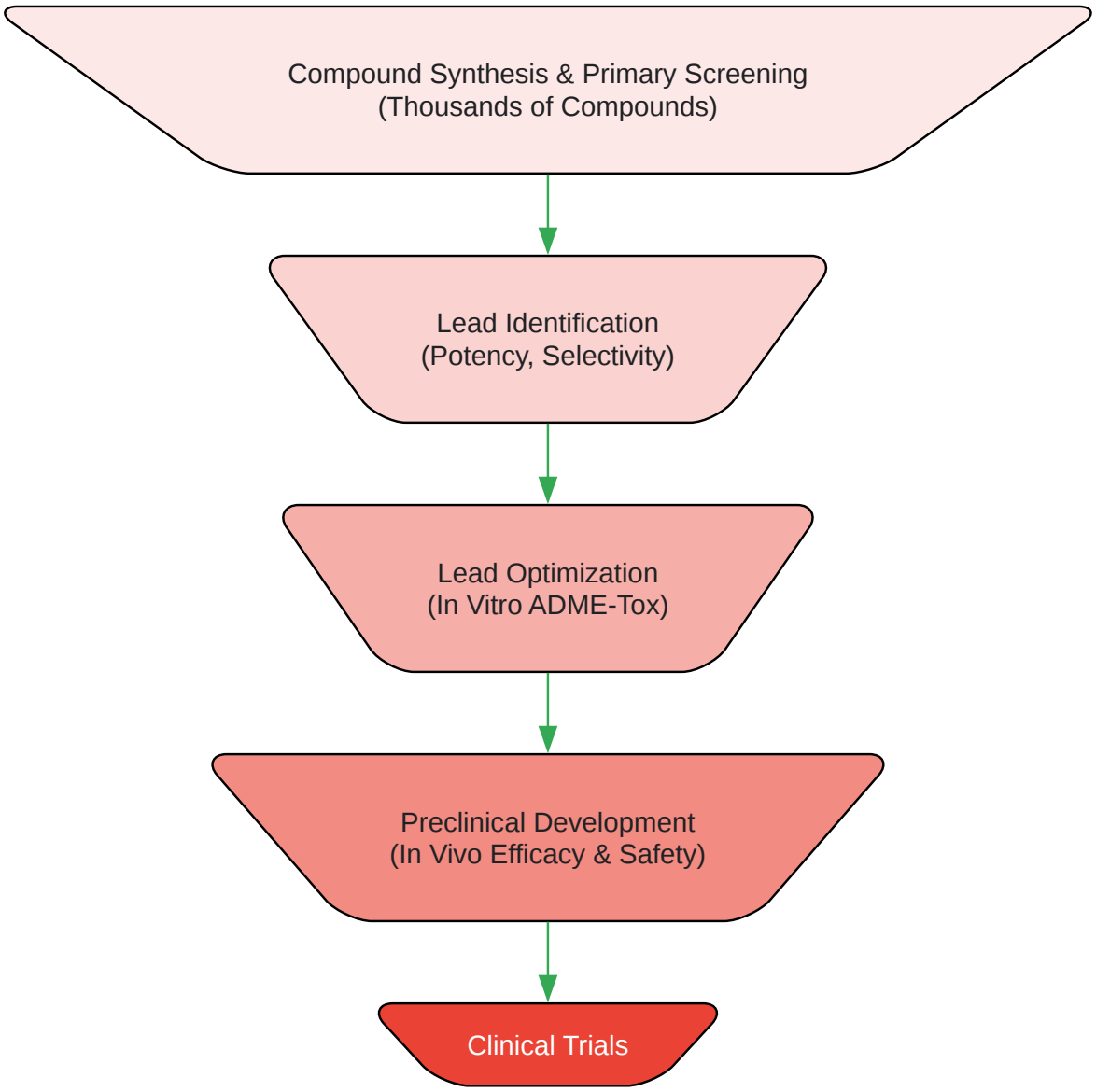
- Assay Setup:
  - In a 96-well plate, add the Tris-HCl buffer, the CA enzyme solution, and the test compound at various concentrations.
  - Incubate at room temperature for 10 minutes to allow for enzyme-inhibitor binding.
- Reaction Initiation and Measurement:
  - Initiate the reaction by adding the substrate, p-NPA.
  - The esterase activity of CA will hydrolyze p-NPA to p-nitrophenol, which is yellow.
  - Monitor the increase in absorbance at 400 nm over time using a spectrophotometer.
- Data Analysis:
  - Calculate the initial reaction rates from the linear portion of the absorbance vs. time plot.
  - Determine the percentage of inhibition for each compound concentration and calculate the IC_{50} value.

Lead Optimization and Preclinical Development

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Promising lead compounds identified from the initial screening will undergo further characterization to assess their drug-like properties.

Diagram: Drug Development Funnel



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Caption: The drug development funnel, from initial discovery to clinical trials.

In Vitro ADME-Tox Profiling

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Early assessment of Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADME-Tox) is crucial to identify compounds with favorable pharmacokinetic and safety profiles.[9][10]

Table 1: Key In Vitro ADME-Tox Assays

Assay Category	Specific Assay	Purpose
Absorption	Caco-2 Permeability Assay	Predicts intestinal absorption of orally administered drugs.[11]
PAMPA (Parallel Artificial Membrane Permeability Assay)	A high-throughput method to assess passive permeability.[11]	
Distribution	Plasma Protein Binding	Determines the extent of binding to plasma proteins, which affects drug availability.[11]
Metabolism	Metabolic Stability (Liver Microsomes/Hepatocytes)	Assesses the rate of metabolism, predicting the drug's half-life.[11]
Cytochrome P450 (CYP) Inhibition	Identifies potential for drug-drug interactions.[11]	
Toxicity	Cytotoxicity (e.g., in normal cell lines like HFF-1)	Evaluates general toxicity to non-cancerous cells.[10]
hERG Channel Assay	Screens for potential cardiotoxicity.	
Ames Test	Assesses mutagenic potential.	

Researchers should consider outsourcing these specialized assays to contract research organizations (CROs) that offer a comprehensive portfolio of ADME-Tox services.[10]

Conclusion and Future Directions

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The **7-methylquinoline-8-sulfonamide** scaffold represents a fertile ground for the discovery of novel therapeutic agents. The protocols and workflows detailed in this guide provide a robust framework for the synthesis, biological evaluation, and initial preclinical characterization of new chemical entities based on this structure. By systematically exploring the structure-activity relationships (SAR) and optimizing the ADME-Tox properties, researchers can unlock the full therapeutic potential of this promising class of compounds. Future work should focus on elucidating the specific molecular targets and mechanisms of action of the most potent compounds to guide further development and clinical translation.

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